

Crystal Structure Analysis of Brominated Phenylboronic Acids: A Technical Guide

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Compound of Interest

Compound Name: (3-Bromo-2-((3-bromobenzyl)oxy)phenyl)boronic acid

CAS No.: 849062-27-7

Cat. No.: B1284268

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Introduction: The Structural Duality of Bromophenylboronic Acids

Brominated phenylboronic acids (Br-PBAs) occupy a unique niche in solid-state chemistry and drug development. They serve as bifunctional scaffolds: the boronic acid moiety (

) acts as a versatile hydrogen-bonding engine, mimicking carboxylic acids, while the bromine substituent introduces halogen bonding capabilities (σ -hole interactions).

For researchers, the challenge lies not just in solving the structure, but in controlling the phase behavior. These compounds are notorious for their conformational flexibility (syn/anti isomerism) and their propensity to undergo reversible dehydration to form boroxines (cyclic trimers) under ambient conditions. This guide provides a rigorous framework for the crystallization, data collection, and structural analysis of Br-PBAs.

Experimental Protocol: Crystallization & Phase Control

The quality of a crystal structure analysis is determined before the crystal is even mounted. Br-PBAs are sensitive to humidity and temperature.

Solvent Selection & Nucleation Strategy

Unlike simple organics, Br-PBAs require a solvent system that balances solubility with "water activity" to prevent dehydration.

Solvent System	Purpose	Risk Profile	Recommended For
Water/Ethanol (1:1)	Stabilizes	High solubility may delay nucleation	Native boronic acid structures
Acetone/Hexane	Slow diffusion	High Risk: Promotes dehydration to boroxine	Co-crystals or anhydrous forms
THF/Water	Large single crystals	Solvate formation	4-Br-PBA and 3-Br-PBA

Protocol: Controlled Humidity Crystallization

Objective: Obtain single crystals of the boronic acid form, avoiding boroxine contamination.

- **Dissolution:** Dissolve 50 mg of Br-PBA in a minimum volume of THF or warm water/ethanol (approx. 40°C).
- **Filtration:** Filter through a 0.45 µm PTFE syringe filter into a clean scintillation vial.
- **Humidity Buffering:** Place the open vial inside a larger jar containing a reservoir of water (creates a humid micro-atmosphere).
- **Evaporation:** Allow slow evaporation at 4°C (refrigerator). Lower temperature kinetically inhibits the condensation reaction to boroxine.

- Harvesting: Mount crystals immediately using Paratone oil; do not let them dry on filter paper for extended periods.

Structural Analysis: Supramolecular Synthons

The core of the analysis involves identifying the hydrogen-bonding motifs. The

group is conformationally flexible, adopting syn-syn, syn-anti, or anti-anti geometries.

The Primary Hydrogen Bonding Motifs

In the solid state, Br-PBAs typically adopt the syn-anti conformation, leading to specific supramolecular architectures.

- The

Homosynthon: Similar to carboxylic acid dimers, two boronic acid moieties link via two O-H...O hydrogen bonds.^[1] This is the dominant motif for 4-bromophenylboronic acid.

- The Hydrogen-Bonded Polymer (Catemer): Often observed in 3-bromophenylboronic acid, where syn-anti monomers link head-to-tail to form infinite chains or sheets rather than discrete dimers.

Halogen Bonding (The Bromine Effect)

The bromine atom is not spectating; it directs packing via Halogen Bonds (XBs).

- Interaction:

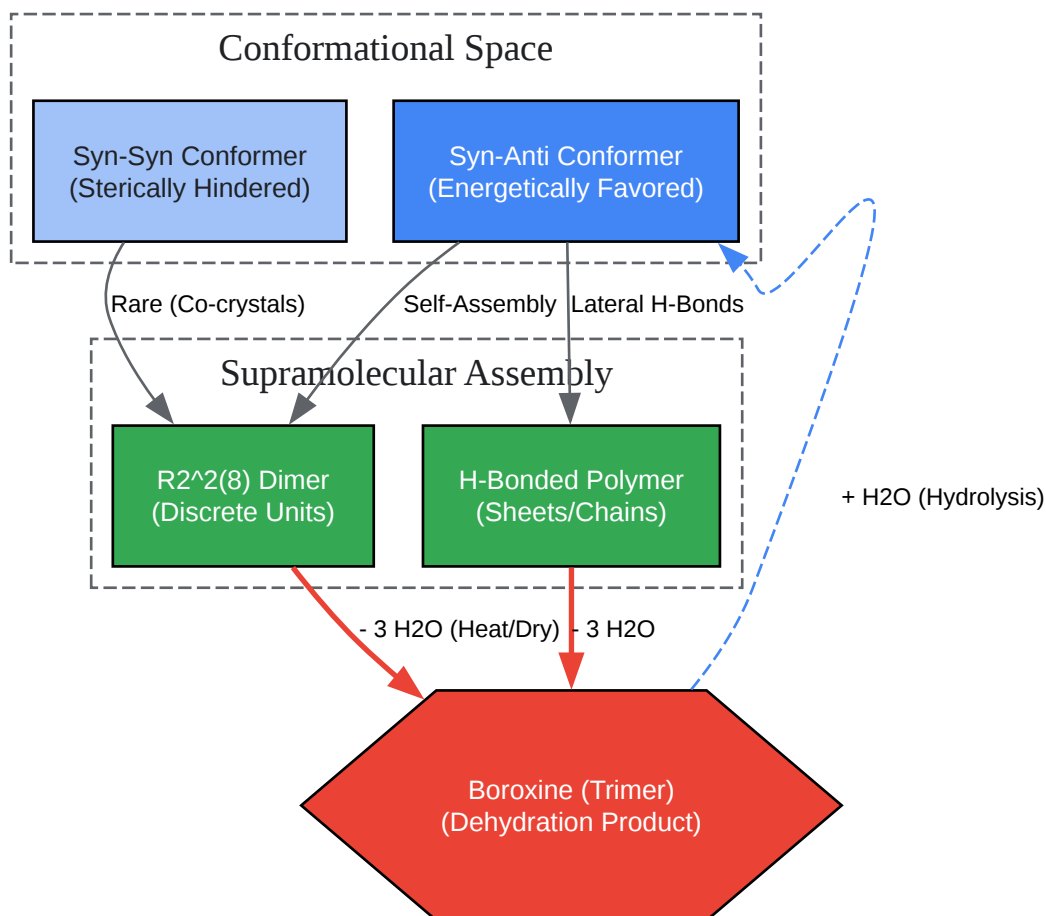
or

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- Mechanism: The electron-deficient region (σ -hole) on the bromine atom attracts the electron-rich oxygen of the boronic acid or the π -system of an adjacent ring.
- Impact: In 4-Br-PBA, these interactions often cross-link the hydrogen-bonded sheets into a 3D network, increasing the melting point relative to non-halogenated analogues.

Visualization: Dehydration & Conformational Pathways[2]

The following diagram illustrates the critical equilibrium between the boronic acid monomer, its supramolecular assemblies, and the dehydration product (boroxine).



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Figure 1: Conformational landscape and dehydration pathways of phenylboronic acids. Note the reversible cycle between the active acid and the inactive boroxine.

Data Collection & Refinement Nuances

When refining Br-PBA structures, standard default settings in software (like Olex2 or SHELX) often fail to capture the subtle disorder in the hydroxyl protons.

Handling Proton Disorder

The hydrogen atoms on the boron hydroxyls are often disordered over two positions (e.g., in the dimer, the proton can hop between donor and acceptor oxygen).

- Solution: Locate protons in the Difference Fourier Map ().
- Refinement: If disordered, restrain the O-H bond distance to 0.82 Å (DFIX) and the bond angle (DANG) to prevent them from "colliding" with the boron atom.

Twinning and Modulation

Brominated compounds often crystallize in high-symmetry space groups but may exhibit merohedral twinning, especially if the bromine position mimics a higher symmetry element.

- Diagnostic: Check for high values in high-symmetry space groups.
- Action: Attempt solution in a lower symmetry subgroup (e.g., Monoclinic instead of Orthorhombic) if -factors remain stubbornly high (>8%).

Comparative Structural Data[3][4][5][6]

The following table summarizes the typical crystallographic parameters for the isomers of bromophenylboronic acid.

Parameter	2-Bromophenylboronic Acid	3-Bromophenylboronic Acid	4-Bromophenylboronic Acid
Crystal System	Orthorhombic	Monoclinic	Triclinic / Monoclinic
Space Group	(Typical)		or
Primary Motif	Intramolecular O-H...Br (Syn-Syn)	Infinite Chains (Syn-Anti)	Dimers (Syn-Anti)
Halogen Bond	Weak (Steric hindrance)	Moderate (Br...O)	Strong (Br...O / Br...)
Dehydration Risk	High (Steric pressure)	Moderate	Low (Stable lattice)

Note: "Dehydration Risk" refers to the kinetic ease of converting to boroxine at room temperature.

References

- Cambridge Crystallographic Data Centre (CCDC).CSD Entry: 4-Bromophenylboronic acid. [\[Link\]](#)
- MDPI - Crystals.The Co-Crystallization of 4-Halophenylboronic Acid with Aciclovir and Caffeine. [\[Link\]](#)
- National Institutes of Health (NIH) - PMC.Crystal structure and Hirshfeld surface analysis of 3-cyanophenylboronic acid (Analogue comparison). [\[Link\]](#)
- University of Edinburgh.The Boroxine–Boronic Acid Equilibrium: Kinetics and Mechanism. [\[Link\]](#)

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Sources

- [1. Crystal structure and Hirshfeld surface analysis of 3-cyanophenylboronic acid - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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